

cholesteryl hemisuccinate mechanism of action

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Compound Focus: Cholesteryl hemisuccinate

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Mechanisms of Action at a Glance

| Mechanism of Action | Target / System | Key Experimental Findings / Quantitative Data | Context & Relevance |
|--|--|--|---|
| Direct Enzyme Inhibition [1] | DNA Topoisomerase I | IC50 = 25 μ M (Human) [1] | Disrupts DNA replication/repair; contributes to anticancer effects. |
| | DNA Polymerase λ | IC50 = 6.3 μ M (Human) [1] | |
| | DNA Polymerase β | IC50 = 2.9 μ M (Rat) [1] | |
| Membrane Integration & Structure [2] [3] | Phospholipid Bilayers / (Ca ²⁺ -Mg ²⁺)-ATPase | Binds to phospholipids (e.g., DOPC) and ATPase; modulates activity fluidity-independent [2]. Weaker condensing/ordering effect than cholesterol [3]. | Mimics cholesterol to stabilize membranes/proteins in research; not a perfect cholesterol substitute [3]. |
| Protein-Specific Interactions & | LYCHOS (GPR155) / | Used as cholesterol analog in Cryo-EM; binds to LYCHOS, inducing conformational change | Serves as a tool to visualize structural mechanism of cholesterol sensing in a |

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|---|--------------------------|---|---|
| Stabilization [4] | mTORC1 Pathway | from "expanded" to "contracted" state [4]. | major growth-regulation pathway [4]. |
| Drug Delivery & Formulation [5] [6] | Liposomes / Nanocarriers | In liposomes: Reduces particle size, modifies drug release profile [5]. In nanosponges: Improves cellular uptake and cytotoxicity of loaded drug (e.g., Resveratrol) [6]. | Functional excipient that enhances the physicochemical and biological properties of delivery systems. |

Detailed Experimental Insights

DNA Enzyme Inhibition Studies

- **Protocol Outline:** Enzyme activity assays are used to determine IC50 values. Researchers incubate the purified enzyme (e.g., DNA topoisomerase I) with its substrate (DNA) in the presence of varying concentrations of CHS. The reaction is stopped, and the products are analyzed (e.g., via gel electrophoresis) to quantify the inhibition of DNA relaxation or synthesis [1].
- **Key Findings:** The low IC50 values, particularly for DNA polymerase β , demonstrate that CHS is a potent inhibitor. This provides a mechanistic basis for its reported anticancer effects, as simultaneously inhibiting these enzymes disrupts crucial DNA maintenance processes in cancer cells [1].

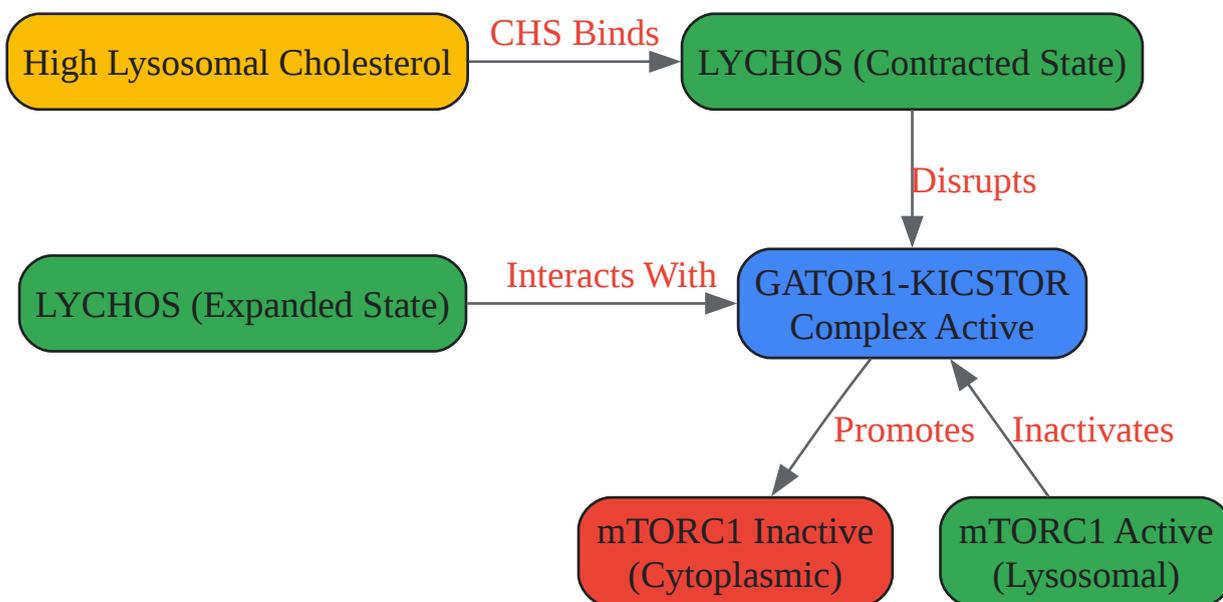
Membrane and Protein Interaction Studies

- **Protocol Outline (Binding & Fluidity):** Researchers incorporate CHS into lipid vesicles (liposomes) or reconstitute it with purified membrane proteins like the (Ca²⁺-Mg²⁺)-ATPase. Techniques like **electron spin resonance (ESR)** and **fluorescence polarization** are then employed to measure changes in membrane order and fluidity. Binding constants can be determined through methods like fluorescence quenching [2].
- **Key Findings:** CHS incorporates into bilayers similarly to cholesterol but with a weaker effect. It binds to both the lipid annulus and specific non-annular sites on proteins, modulating enzyme activity in a way that depends on the surrounding lipid environment but is not solely due to fluidity changes [2] [3].

Structural Biology Applications

- **Protocol Outline (Cryo-EM):** The target protein (e.g., LYCHOS) is solubilized and purified in the presence of CHS and other lipids. The sample is vitrified, and data is collected using a cryo-electron microscope. Computational processing of thousands of particle images yields high-resolution 3D structures. **Microscale Thermophoresis (MST)** can be used in parallel to confirm binding affinities to partner proteins like GATOR1 [4].
- **Key Findings:** CHS acts as a structural and functional stand-in for cholesterol, enabling the visualization of its binding site within LYCHOS and the associated conformational shifts that trigger downstream mTORC1 signaling [4].

The following diagram illustrates the LYCHOS-cholesterol sensing pathway elucidated using CHS [4].



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CHS binding induces a LYCHOS conformational change that disrupts GATOR1-KICSTOR, activating mTORC1 [4].

Key Considerations for Researchers

- **CHS is a Tool, Not a Perfect Replica:** While CHS is invaluable for structural studies and formulation, its **condensing and ordering effects on membranes are weaker than cholesterol's** [3]. Conclusions about native cholesterol behavior drawn from CHS studies should be made cautiously.

- **Formulation Advantages:** In drug delivery, CHS can be superior to cholesterol in certain contexts. It can **reduce liposome size** and, when used to functionalize nanocarriers, significantly **enhance cellular uptake and drug efficacy** [5] [6].
- **A Dual Role:** The biological activity of CHS arises from its direct inhibition of specific enzymatic targets and its broader role as a membrane-stabilizing agent and structural tool.

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